

Chlorpyrifos-d10 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorpyrifos-d10

Cat. No.: B1368667

[Get Quote](#)

In-Depth Technical Guide: Chlorpyrifos-d10

This technical guide provides essential information regarding **Chlorpyrifos-d10**, a deuterated analog of the organophosphate insecticide Chlorpyrifos. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds for quantitative analysis.

Core Compound Identification

Chlorpyrifos-d10 serves as an ideal internal standard for the quantification of Chlorpyrifos in various matrices using mass spectrometry-based methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its physical and chemical properties are nearly identical to the parent compound, but its increased mass allows for clear differentiation in a mass spectrometer.

Physicochemical Data

The key identifiers and properties of **Chlorpyrifos-d10** are summarized in the table below for easy reference.

Identifier	Value	References
CAS Number	285138-81-0	[1] [2] [3] [4] [5] [6]
Molecular Weight	360.65 g/mol	[2] [3] [4] [5] [6]
Molecular Formula	C ₉ H ₁₀ Cl ₃ NO ₃ PS	[2] [3]
Synonyms	O,O-Di(ethyl-d ₅) O-(3,5,6-trichloropyridin-2-yl) thiophosphate, Chlorpyrifos-(diethyl-d ₁₀)	[4]
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₁₀)	[1]

Experimental Protocols and Applications

Chlorpyrifos-d₁₀ is primarily used as an internal standard in quantitative analytical methods. The following protocol outlines a typical workflow for its use in sample analysis by LC-MS or GC-MS.

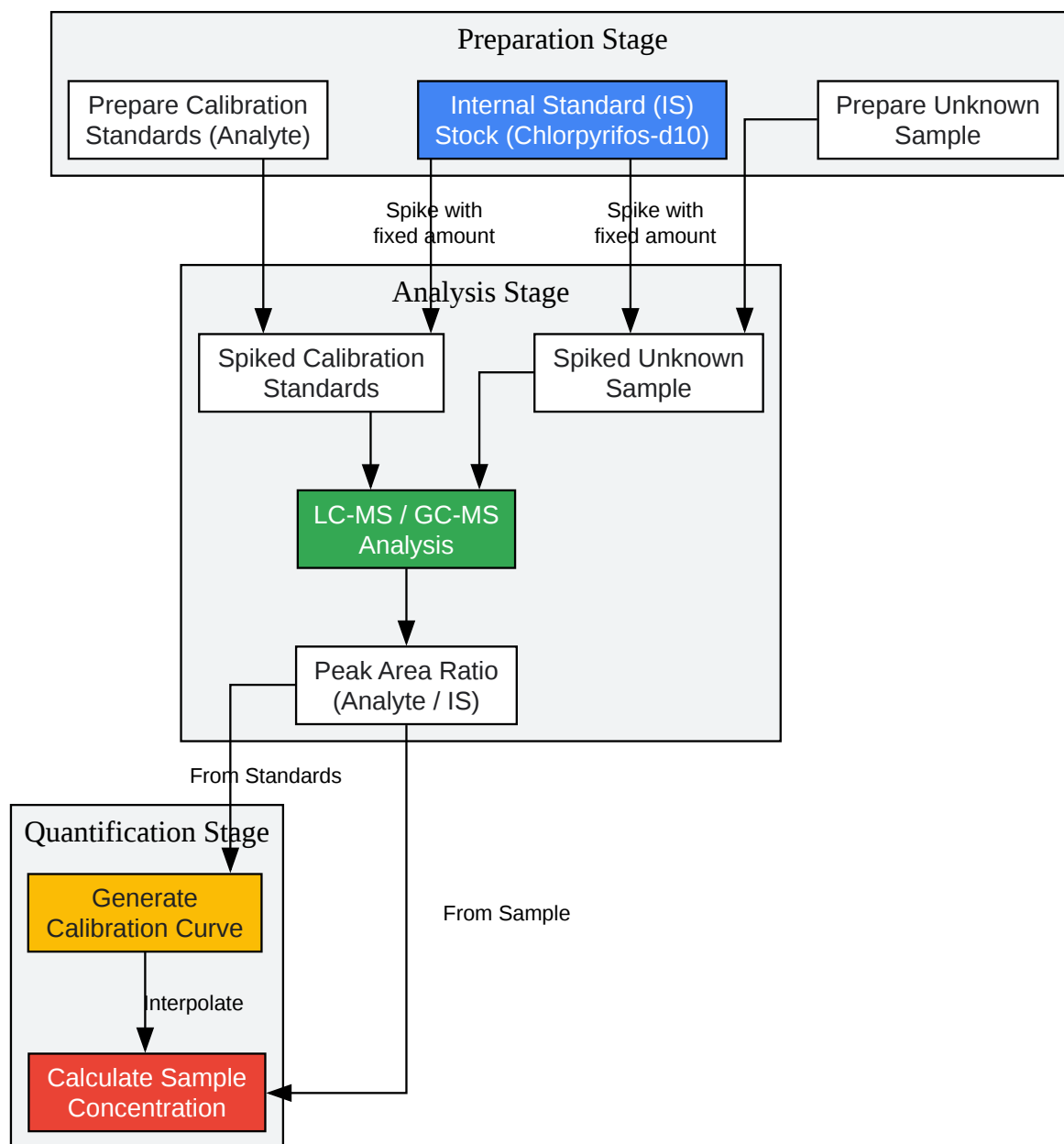
General Protocol for Quantification of Chlorpyrifos using Chlorpyrifos-d₁₀ Internal Standard

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Chlorpyrifos-d₁₀** in a suitable organic solvent (e.g., methanol, chloroform) at a known concentration (e.g., 1 mg/mL).
 - Prepare a series of calibration standards by spiking known amounts of a certified Chlorpyrifos standard into a blank matrix (e.g., pesticide-free food extract, water).
 - Add a fixed amount of the **Chlorpyrifos-d₁₀** internal standard stock solution to each calibration standard and to the unknown samples.
- Sample Preparation:

- Extract the analyte (Chlorpyrifos) from the sample matrix using an appropriate method (e.g., QuEChERS, solid-phase extraction, liquid-liquid extraction).
- Prior to the final volume adjustment or injection, spike the extracted sample with the same fixed amount of **Chlorpyrifos-d10** internal standard as used in the calibration standards.
- Instrumental Analysis:
 - Inject the prepared calibration standards and samples into the GC-MS or LC-MS system.
 - Develop a method that allows for the chromatographic separation of Chlorpyrifos from matrix interferences.
 - Set the mass spectrometer to monitor for specific precursor and product ions for both Chlorpyrifos and the **Chlorpyrifos-d10** internal standard.
- Data Analysis:
 - For each calibration standard, calculate the ratio of the peak area of the Chlorpyrifos to the peak area of the **Chlorpyrifos-d10**.
 - Construct a calibration curve by plotting this ratio against the known concentration of Chlorpyrifos in each standard.
 - Calculate the same peak area ratio for the unknown samples.
 - Determine the concentration of Chlorpyrifos in the samples by interpolating their peak area ratios on the calibration curve. The use of the internal standard corrects for variations in extraction efficiency and instrument response.

Workflow Visualization

The logical flow for using an internal standard like **Chlorpyrifos-d10** in a quantitative analytical workflow is depicted below. This process ensures accuracy by correcting for sample loss during preparation and instrumental variability.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. scbt.com [scbt.com]
- 3. CHLORPYRIFOS D10 | 285138-81-0 [chemicalbook.com]
- 4. Chlorpyrifos-(diethyl-d10) PESTANAL®, analytical standard | 285138-81-0 [sigmaaldrich.com]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. Buy Chlorpyrifos-(diethyl-d 10) 99 atom D, 97 (CP) Isotope - Quality Reliable Supply [sigmaaldrich.com]
- To cite this document: BenchChem. [Chlorpyrifos-d10 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368667#chlorpyrifos-d10-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com